

Application Notes and Protocols for Sulfonylation Reactions Using Nonafluorobutanesulfonyl Fluoride

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Compound of Interest

Compound Name: *n*-Butanesulfonyl fluoride

CAS No.: 660-12-8

Cat. No.: B1265383

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Introduction: The Strategic Advantage of Nonafluorobutanesulfonyl Fluoride in Modern Synthesis

In the landscape of contemporary organic synthesis and drug development, the strategic introduction of sulfonyl groups can profoundly influence the bioactivity, metabolic stability, and pharmacokinetic profile of a molecule.^[1] Nonafluorobutanesulfonyl fluoride (NfF), a colorless and volatile liquid, has emerged as a superior reagent for such transformations.^{[2][3]} This guide provides an in-depth exploration of NfF's applications, offering both the theoretical underpinnings and practical protocols for its effective use in sulfonylation reactions.

NfF presents notable advantages over more traditional sulfonylating agents like triflic anhydride, primarily its lower cost and enhanced stability.^[2] While immiscible with water, it is readily soluble in common organic solvents, facilitating its use in a wide array of reaction conditions.^{[2][3]} The robust nature of the nonafluorobutanesulfonate (nonaflate) group imparts

unique properties to its derivatives, making them valuable intermediates in complex molecular architectures.^[3]

This document is intended for researchers, scientists, and professionals in drug development, providing a comprehensive resource for leveraging the power of nonafluorobutanesulfonyl fluoride in their synthetic endeavors.

Core Principles: Reactivity and Mechanistic Considerations

Nonafluorobutanesulfonyl fluoride's utility stems from the high electrophilicity of the sulfur atom, which is activated by the strongly electron-withdrawing nonafluorobutyl group. The fluoride leaving group is readily displaced by a variety of nucleophiles, including amines, phenols, and enolates.^[2] This reactivity forms the basis for the synthesis of sulfonamides, aryl nonaflates, and alkenyl nonaflates, respectively.^[2]

A generalized mechanism for sulfonylation involves the nucleophilic attack on the sulfur atom of NfF , leading to the formation of a tetrahedral intermediate, which then collapses to expel the fluoride ion and yield the sulfonated product. The reaction is typically facilitated by a base to neutralize the generated hydrofluoric acid.

Safety First: Handling and Storage of Nonafluorobutanesulfonyl Fluoride

WARNING: Nonafluorobutanesulfonyl fluoride is a corrosive and hazardous chemical that can cause severe skin burns and eye damage.^{[4][5]} It is imperative to handle this reagent with appropriate safety precautions in a well-ventilated chemical fume hood.^[4]

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and a full-face shield.^[6]
- Ensure safety showers and eyewash stations are readily accessible.^[4]

Handling:

- Avoid inhalation of vapors and contact with skin and eyes.[7]
- Use only in a well-ventilated area, preferably a chemical fume hood.[5]
- Do not eat, drink, or smoke when handling.[7]
- Keep containers tightly sealed when not in use.[7]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4][7]
- Keep containers tightly closed in a dry place.[4]

Disposal:

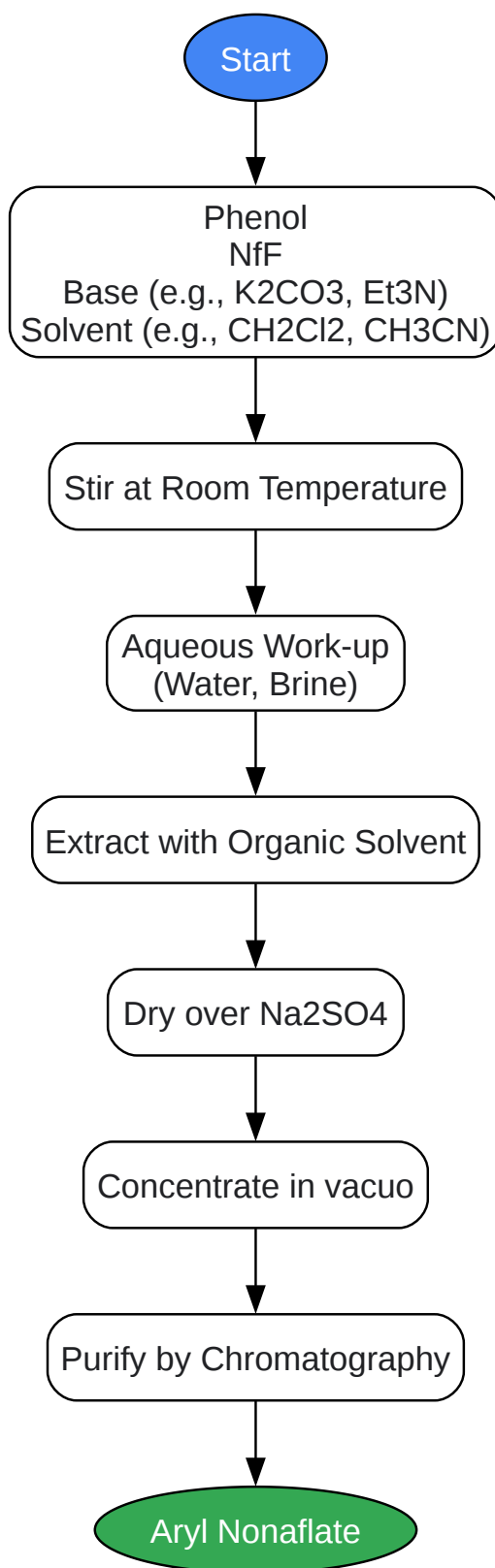
- Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[4]

Hazard Statement	Description
H314	Causes severe skin burns and eye damage.
H370	Causes damage to organs.[8]
Corrosive	May cause severe skin and eye burns.[5]
Moisture Sensitive	Reacts with moisture.[5]

Application Protocol 1: Synthesis of Sulfonamides

The synthesis of sulfonamides is a cornerstone of medicinal chemistry, and NfF provides a reliable method for their preparation from primary or secondary amines.[9] The resulting perfluorinated sulfonamides often exhibit unique biological activities.[9]

General Workflow for Sulfonamide Synthesis



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